

A Comparative Analysis of Isodiazinon Degradation Pathways and Its Alternatives for Researchers

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Compound of Interest

Compound Name: *Isodiazinon*

Cat. No.: *B1194333*

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This guide provides a detailed comparative analysis of the degradation pathways of **Isodiazinon** (commonly known as Diazinon) and its widely used organophosphate alternatives: Chlorpyrifos, Malathion, and Parathion. The information is tailored for researchers, scientists, and drug development professionals, offering a comprehensive overview of abiotic and biotic degradation mechanisms, supported by experimental data.

Comparative Degradation Data of Organophosphate Pesticides

The degradation efficiency of organophosphate pesticides is influenced by various environmental factors, including pH, temperature, and microbial activity. The following tables summarize key quantitative data from various studies to facilitate a comparison of the degradation kinetics of **Isodiazinon** and its alternatives.

Pesticide	Microbial Strain(s)	Initial Concentration	Degradation (%)	Time (days)	Half-life (DT50) (days)	Rate Constant (k) (day ⁻¹)	Reference
Isodiazinon	Serratia liquefaciens, Serratia marcescens, Pseudomonas sp.	50 mg/L	80-92	14	11.5 - 24.5	0.032 - 0.085	[1]
Isodiazinon	Serratia marcescens DI101	50 mg/L	100	11	-	0.226	[2]
Isodiazinon	Acinetobacter sp.	50, 100, 150 mg/L	88.27	20	-	-	[3][4]
Isodiazinon	Pseudomonas aeruginosa	50, 100, 150 mg/L	82.45	20	-	-	[3][4]
Chlorpyrifos	Acinetobacter sp.	50, 100, 150 mg/L	81.07	20	-	-	[3][4]
Chlorpyrifos	Pseudomonas sp.	50, 100, 150 mg/L	88.35	20	-	-	[3][4]
Malathion	Micrococcus aloevera, Bacillus cereus, Bacillus	500 mg/kg	95-99	30	-	-	[5]

paramyc
oides

Parathion	-	-	16	40	130 (pH 7.4)	-	[6]
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Table 1: Comparative Microbial Degradation of Organophosphate Pesticides. This table summarizes the efficiency of different microbial strains in degrading **Isodiazinon** and its alternatives, highlighting the percentage of degradation over time, half-life, and degradation rate constant.

Pesticide	Condition	Half-life (DT50) (days)	Primary Degradation Product	Reference
Isodiazinon	Acidic water (pH 5)	12	Diazoxon	[7]
Isodiazinon	Neutral water (pH 7)	138	Diazoxon	[7]
Chlorpyrifos	Neutral conditions (25°C)	35-78	3,5,6-trichloro-2-pyridinol (TCP)	[3][4]
Malathion	Ozonation in aqueous solution	2.37 hours	Malaoxon, Diethyl succinate	[8]
Parathion	Hydrolysis (pH 7.4, 20°C)	130	Paraoxon, p-nitrophenol	[9]
Parathion	Hydrolysis (pH 9.1)	54	Paraoxon, p-nitrophenol	[6]

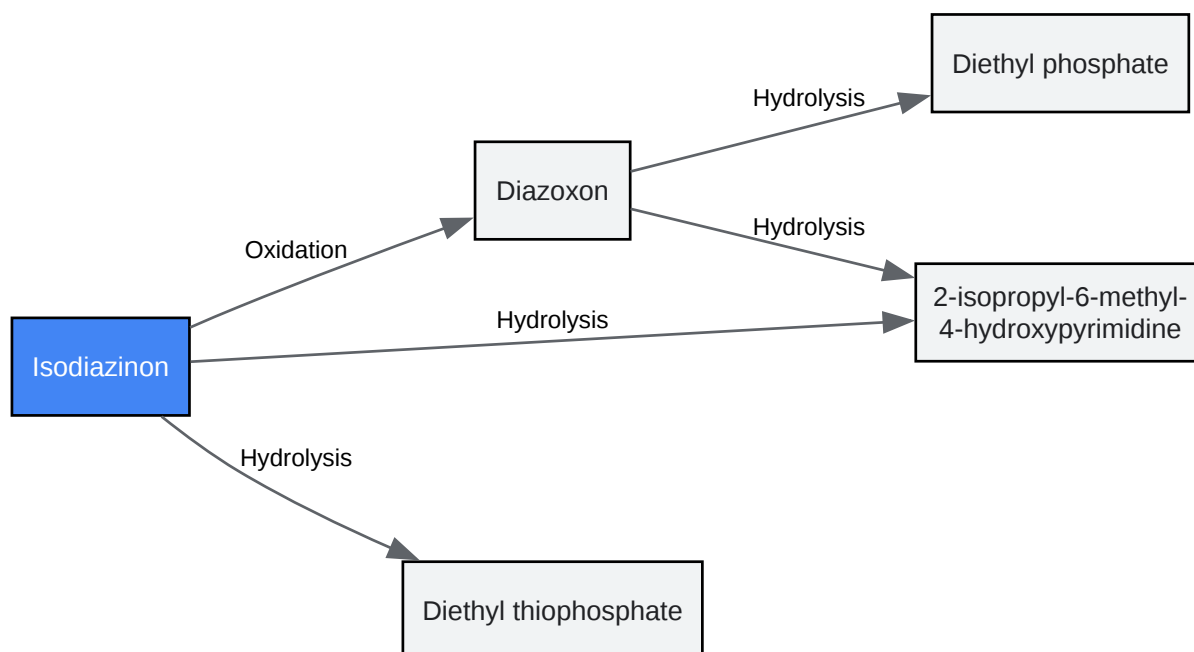
Table 2: Comparative Abiotic Degradation of Organophosphate Pesticides. This table outlines the half-life of **Isodiazinon** and its alternatives under different abiotic conditions, primarily hydrolysis, and identifies their major degradation products.

Degradation Pathways and Mechanisms

The degradation of organophosphate pesticides primarily occurs through two main pathways: hydrolysis and oxidation. These reactions can be mediated by abiotic factors (e.g., pH, temperature) or biotic factors (e.g., microbial enzymes).

Isodiazinon (Diazinon) Degradation

Isodiazinon degradation is initiated by either hydrolysis or oxidation. Hydrolysis, which is faster under acidic conditions, cleaves the phosphoester bond, leading to the formation of its oxon analog, diazoxon, and 2-isopropyl-6-methyl-4-pyrimidinol.[7] Microbial degradation often involves hydrolase and oxidase enzymes that break down the pesticide into less toxic compounds.

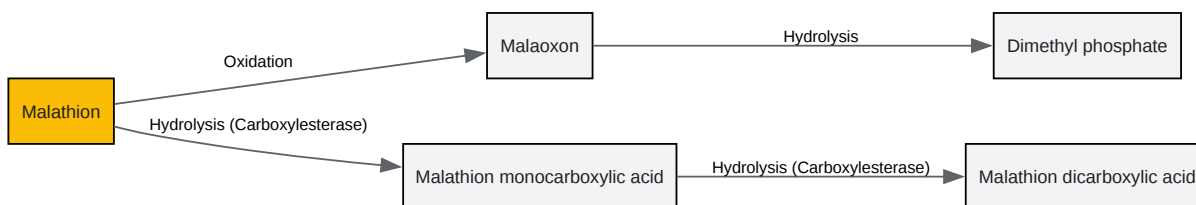
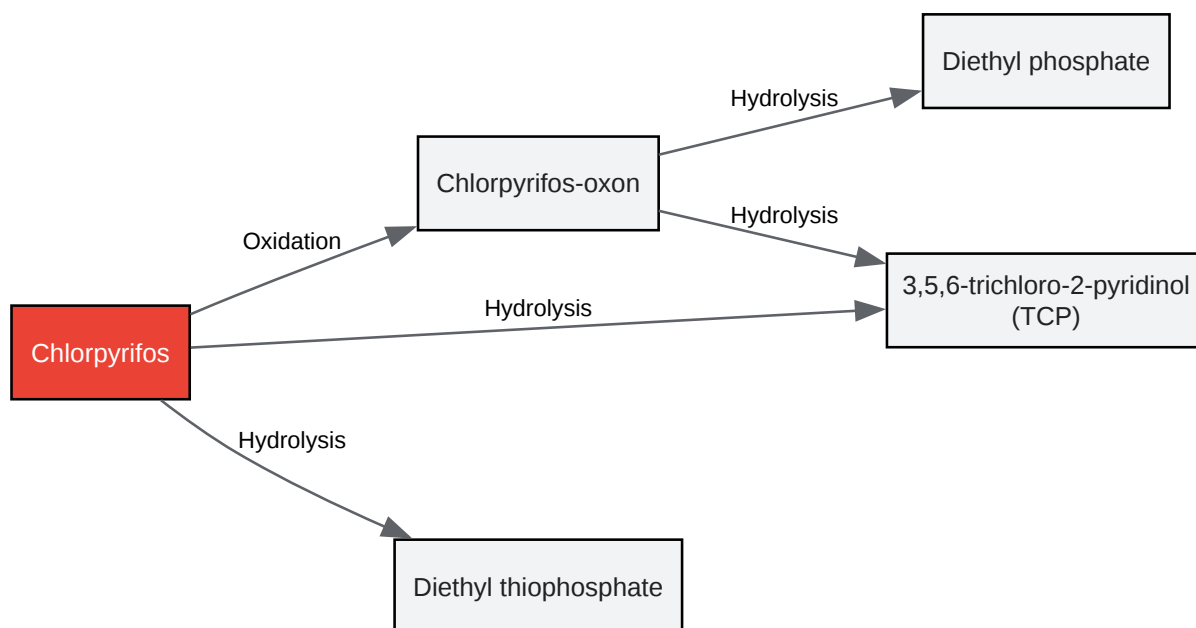


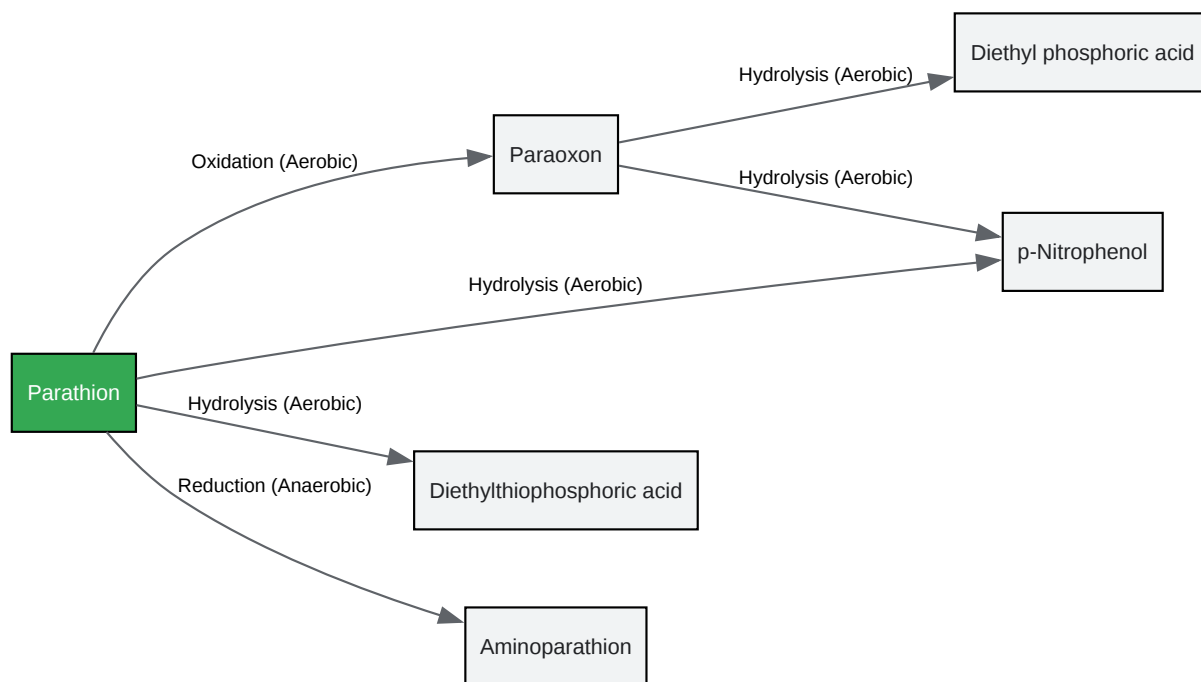
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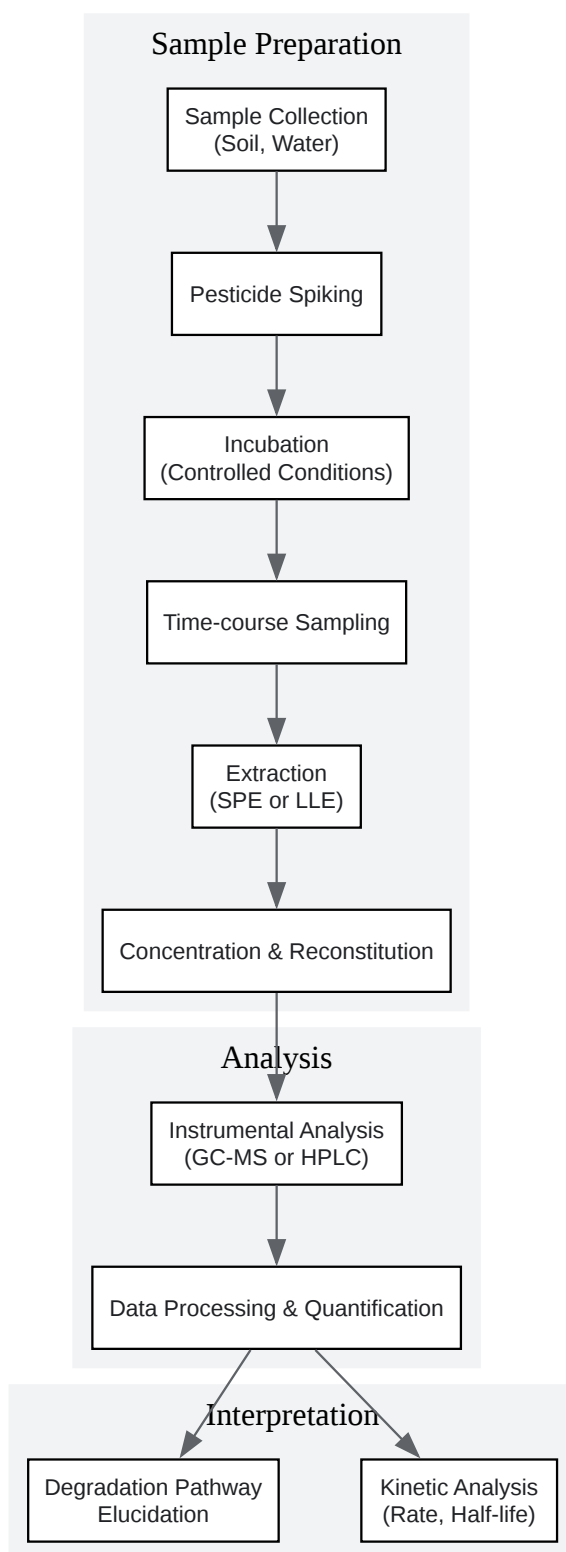
Isodiazinon Degradation Pathway

Chlorpyrifos Degradation

The degradation of Chlorpyrifos primarily proceeds through the oxidation of the P=S bond to a P=O bond, forming chlorpyrifos-oxon.[10] Subsequently, hydrolysis of the phosphoester bond yields the main metabolite, 3,5,6-trichloro-2-pyridinol (TCP).[10][11]







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References

- 1. Biodegradation of the organophosphorus insecticide diazinon by *Serratia* sp. and *Pseudomonas* sp. and their use in bioremediation of contaminated soil - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Biodegradation of diazinon by *Serratia marcescens* DI101 and its use in bioremediation of contaminated environment - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. bjm.ui.ac.ir [bjm.ui.ac.ir]
- 4. Biodegradation of Chlorpyrifos and Diazinon Organophosphates by Two Bacteria Isolated from Contaminated Agricultural Soils [bjm.ui.ac.ir]
- 5. mdpi.com [mdpi.com]
- 6. Degradation and Byproduct Formation of Parathion in Aqueous Solutions by UV and UV/H₂O₂ Treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Diazinon Technical Fact Sheet [npic.orst.edu]
- 8. directresearchpublisher.org [directresearchpublisher.org]
- 9. atsdr.cdc.gov [atsdr.cdc.gov]
- 10. researchgate.net [researchgate.net]
- 11. pradeepresearch.org [pradeepresearch.org]
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